

Ecotoxicological Profile of Lancotriione in Comparison to Other HPPD-Inhibiting Herbicides

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Compound of Interest

Compound Name: *Lancotriione*

Cat. No.: B608446

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A Comparative Guide for Researchers, Scientists, and Drug Development Professionals

The development of new herbicides with improved efficacy and environmental safety profiles is a continuous endeavor in agrochemical research. **Lancotriione**, a newer entrant into the class of 4-hydroxyphenylpyruvate dioxygenase (HPPD) inhibiting herbicides, presents a novel option for weed management.^[1] This guide provides a comparative ecotoxicological profile of **Lancotriione** against other established HPPD inhibitors: mesotrione, topramezone, and bicyclopyrone.

All four herbicides share a common mode of action, inhibiting the HPPD enzyme, which is crucial for plastoquinone and tocopherol biosynthesis in plants.^{[2][3]} This inhibition leads to the bleaching of susceptible plants and their eventual death.^{[2][3]} While effective in weed control, the potential impact of these herbicides on non-target organisms and the broader ecosystem is a critical aspect of their overall assessment.

This guide summarizes the available quantitative data on the aquatic and terrestrial toxicity, persistence, and bioaccumulation potential of these four herbicides. Detailed experimental protocols for the key ecotoxicological studies are also provided to aid in the interpretation and replication of findings. It is important to note that as a relatively new herbicide, publicly available ecotoxicological data for **Lancotriione** is limited compared to the other more established compounds.

Quantitative Ecotoxicological Data

The following tables summarize the key ecotoxicological endpoints for **lancotrione**, mesotrione, topramezone, and bicyclopyrone. Data has been compiled from various sources, including regulatory agency databases and scientific literature. A notable data gap exists for **lancotrione** across several key parameters.

Table 1: Aquatic Toxicity

Herbicide	Test Organism	Endpoint	Value (mg/L)	Reference
Lancotriione	Data Not Available	-	-	
Mesotriione	Oncorhynchus mykiss (Rainbow Trout)	96-hr LC50	>120	[4]
Daphnia magna (Water Flea)	48-hr EC50	900	[4]	
Pseudokirchnerie Ila subcapitata (Green Algae)	72-hr ErC50	0.074	[4]	
Topramezone	Oncorhynchus mykiss (Rainbow Trout)	96-hr LC50	>97.4	[5]
Daphnia magna (Water Flea)	48-hr EC50	>100	[6]	
Pseudokirchnerie Ila subcapitata (Green Algae)	72-hr ErC50	4.9	[6]	
Bicyclopyrone	Oncorhynchus mykiss (Rainbow Trout)	96-hr LC50	>100	[7]
Daphnia magna (Water Flea)	48-hr EC50	>100	[7]	
Lemna gibba (Duckweed)	7-day EC50	0.007076	[8]	

Table 2: Terrestrial Toxicity

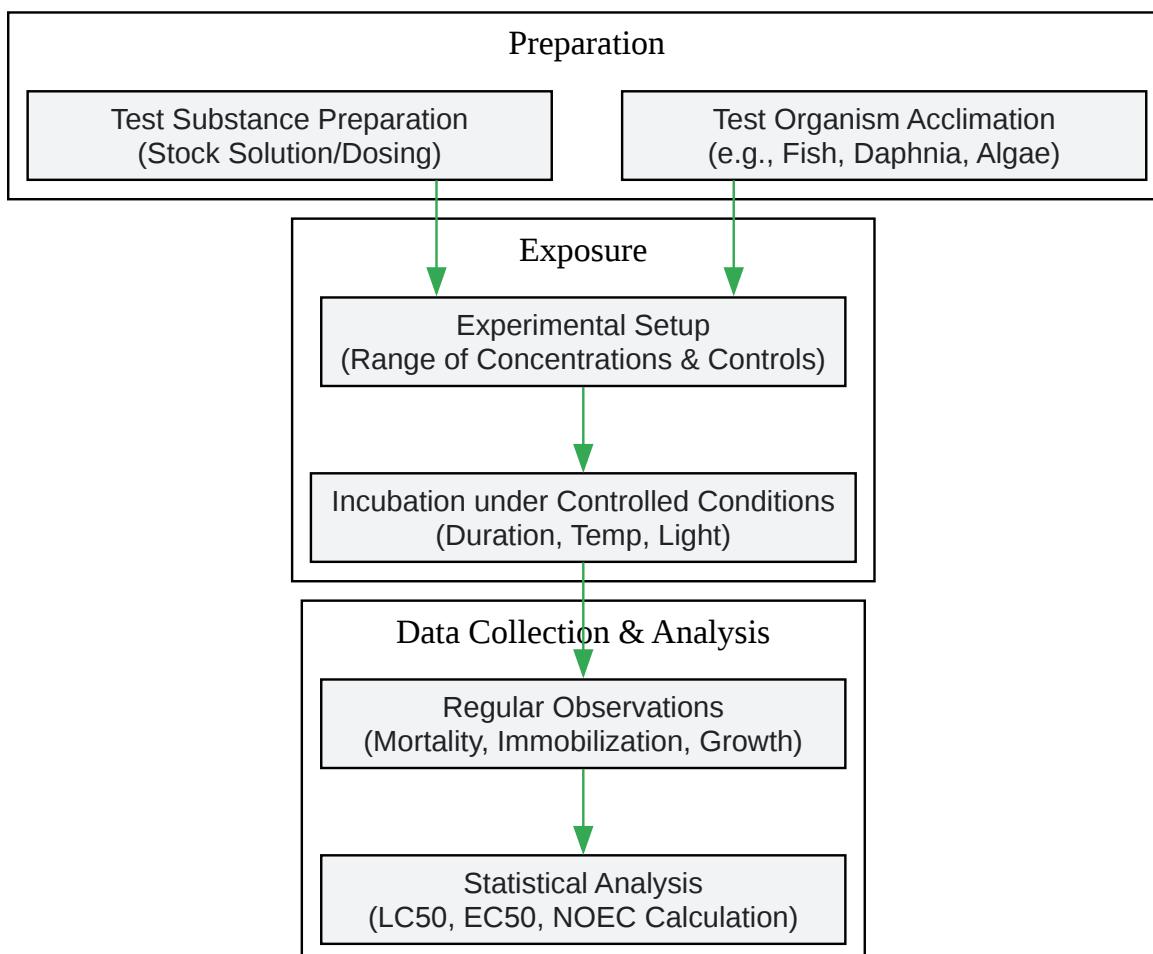
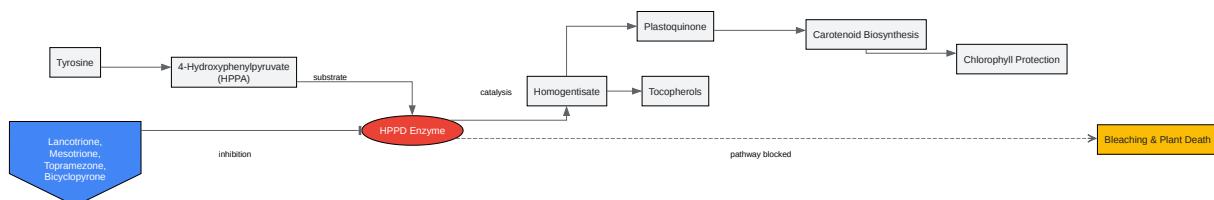
Herbicide	Test Organism	Endpoint	Value	Reference
Lancotriione	Data Not Available	-	-	
Mesotriione	Colinus virginianus (Bobwhite Quail)	Acute Oral LD50	>2000 mg/kg bw	[4]
Apis mellifera (Honeybee)	Acute Contact LD50	>100 µ g/bee	[4]	
Apis mellifera (Honeybee)	Acute Oral LD50	>11 µ g/bee	[4]	
Eisenia fetida (Earthworm)	14-day LC50	>1000 mg/kg soil	[4]	
Topramezone	Colinus virginianus (Bobwhite Quail)	Acute Oral LD50	>2000 mg/kg bw	[6]
Apis mellifera (Honeybee)	Acute Contact LD50	>100 µ g/bee	[6]	
Apis mellifera (Honeybee)	Acute Oral LD50	>25 µ g/bee	[6]	
Eisenia fetida (Earthworm)	14-day LC50	>500 mg/kg soil	[6]	
Bicyclopyrone	Colinus virginianus (Bobwhite Quail)	Acute Oral LD50	1206 mg/kg bw	[8]
Apis mellifera (Honeybee)	Acute Contact LD50	>100 µ g/bee	[7]	
Eisenia fetida (Earthworm)	14-day LC50	>1000 mg/kg soil	[7]	

Table 3: Environmental Fate

Herbicide	Parameter	Value	Reference
Lancotriione	Soil Aerobic Metabolism DT50	Data Not Available	
Bioconcentration Factor (BCF)		Data Not Available	
Mesotriione	Soil Aerobic Metabolism DT50	2.6 - 15 days	[4]
Bioconcentration Factor (BCF)	<1	[4]	
Topramezone	Soil Aerobic Metabolism DT50	9.9 - 66.7 days	[6]
Bioconcentration Factor (BCF)	<1	[6]	
Bicyclopyrone	Soil Aerobic Metabolism DT50	6.7 - 213.2 days	[7]
Bioconcentration Factor (BCF)	<1	[7]	

Signaling Pathway and Experimental Workflows

The following diagrams illustrate the mode of action of HPPD-inhibiting herbicides and a generalized workflow for conducting key ecotoxicological studies.



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